

Gibberellin A4-d2: A Powerful Tool for Elucidating Gibberellin Metabolism

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Compound of Interest

Compound Name: Gibberellin A4-d2

Cat. No.: B12401959

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Gibberellin A4-d2 (GA4-d2) is a deuterated form of Gibberellin A4 (GA4), a bioactive gibberellin that plays a crucial role in various plant growth and development processes. The incorporation of deuterium atoms into the GA4 molecule makes it an invaluable tool for researchers studying gibberellin metabolism. By using GA4-d2 as an internal standard or a tracer in metabolic feeding experiments, scientists can accurately quantify endogenous gibberellin levels and track the conversion of GA4 into its various metabolites. This allows for a detailed investigation of the gibberellin biosynthetic and catabolic pathways, providing insights into the regulation of plant growth and development.^[1]

Applications in Gibberellin Metabolism Research

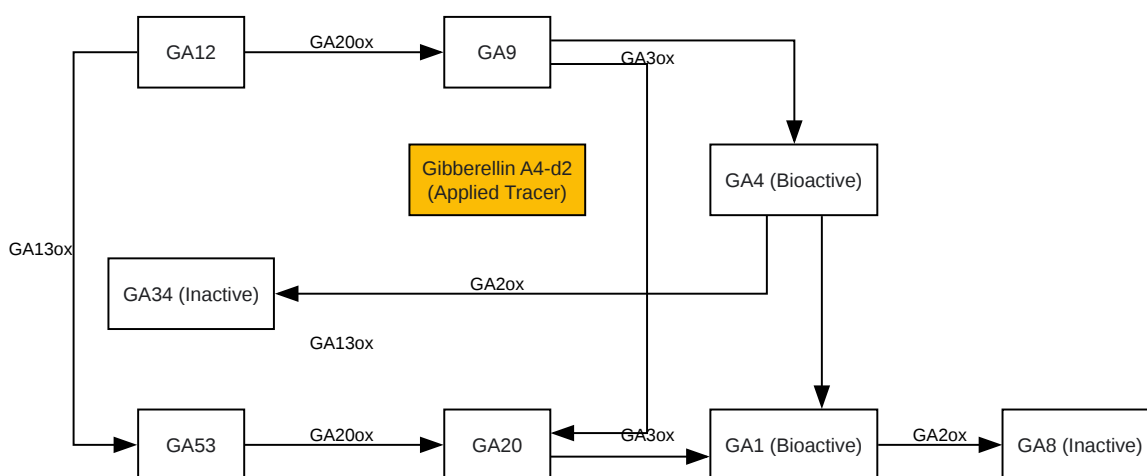
The primary applications of **Gibberellin A4-d2** in studying gibberellin metabolism pathways include:

- Internal Standard for Quantification:** Due to its similar chemical and physical properties to endogenous GA4, GA4-d2 is an ideal internal standard for accurate quantification of GA4 levels in plant extracts using mass spectrometry (MS)-based techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] The known amount of added GA4-d2 allows for the correction of sample loss during extraction and analysis, leading to precise and reliable quantification of the endogenous, non-labeled GA4.

- **Metabolic Tracer Studies:** By supplying GA4-d2 to plant tissues or cell-free enzyme preparations, researchers can trace its metabolic fate. The deuterium label allows for the distinction between the exogenously applied gibberellin and the endogenous pool. The metabolites of GA4-d2 can be identified and quantified, revealing the enzymatic conversions that GA4 undergoes within the biological system.^[1] This approach is instrumental in identifying and characterizing the enzymes involved in the gibberellin metabolic grid.
- **Pathway Elucidation:** The use of stable isotope-labeled gibberellins like GA4-d2 has been fundamental in confirming the steps in the gibberellin biosynthetic and catabolic pathways. For example, feeding studies can demonstrate the conversion of GA4 to inactive forms like GA34 or to other bioactive gibberellins, depending on the plant species and tissue type.

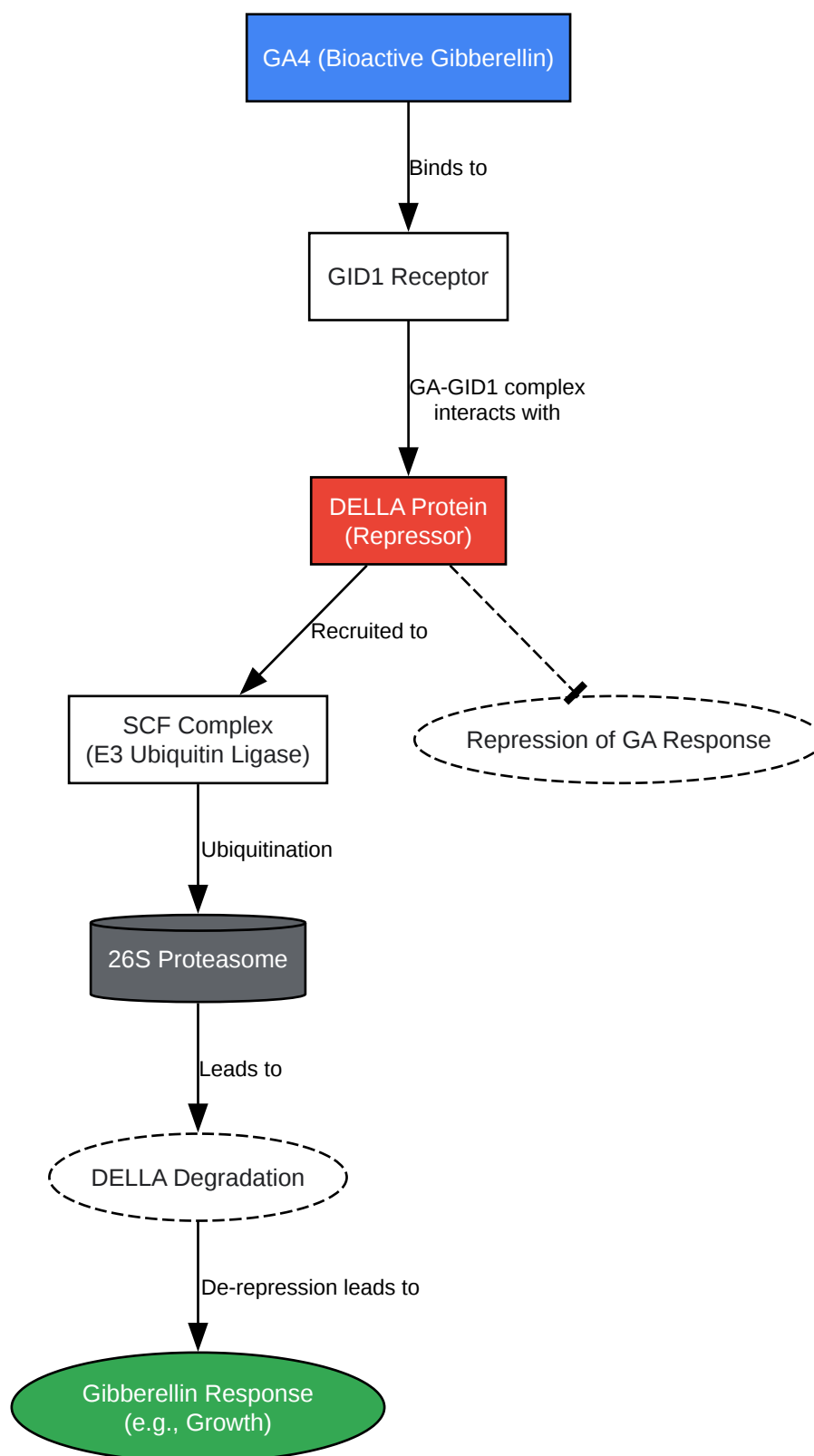
Gibberellin Metabolism and Signaling Pathways

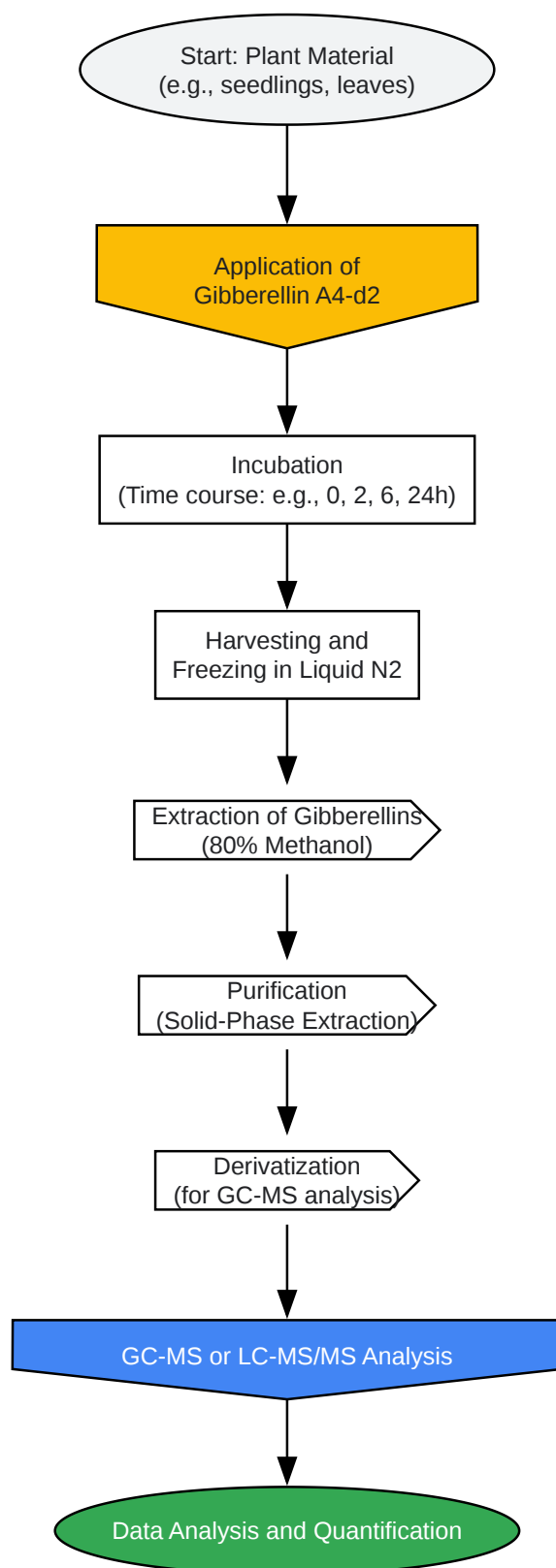
Gibberellins are synthesized through a complex biosynthetic pathway and their levels are tightly regulated by both biosynthesis and catabolism. Bioactive GAs, such as GA4, can be deactivated through various enzymatic modifications. The signaling pathway is initiated by the binding of a bioactive GA to its receptor, leading to the degradation of DELLA proteins, which are negative regulators of GA responses.



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Caption: Simplified gibberellin metabolic pathways.





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References

- 1. medchemexpress.com [medchemexpress.com]
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